

Personal protective equipment for handling 2,6-Difluorobenzyl chloride

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Compound of Interest

Compound Name: 2,6-Difluorobenzyl chloride

Cat. No.: B1330475

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Essential Safety and Handling Guide for 2,6-Difluorobenzyl Chloride

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **2,6-Difluorobenzyl chloride** (CAS No: 697-73-4), tailored for research, scientific, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety.

Chemical Identification and Properties

2,6-Difluorobenzyl chloride is a chemical intermediate used in organic synthesis.^[1] Its physical and chemical properties are summarized below.

Property	Value	Source
CAS Number	697-73-4	[2] [3]
Molecular Formula	C ₇ H ₅ ClF ₂	[2] [3]
Molecular Weight	162.56 g/mol	[2] [3]
Appearance	Solid	[2]
Melting Point	34-38 °C	[2] [4]
Solubility	Soluble in acetone, DMSO, and DMF. Insoluble in water.	[1] [4]

Hazard Identification and Personal Protective Equipment (PPE)

2,6-Difluorobenzyl chloride is a hazardous substance that can cause severe skin burns and eye damage and may be corrosive to metals.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#) The signal word for this chemical is "Danger".[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Hazard Classification:

Hazard Class	Category	Hazard Statement
Skin Corrosion	1B	H314: Causes severe skin burns and eye damage
Corrosive to Metals	1	H290: May be corrosive to metals

Recommended Personal Protective Equipment (PPE):

A comprehensive PPE strategy is mandatory to prevent exposure.

Protection Type	Specification	Rationale
Eye and Face	Chemical safety goggles and a face shield.	Protects against splashes and dust, preventing severe eye damage.[2][8]
Hand	Chemical-resistant gloves (e.g., Nitrile or Butyl rubber). Double-gloving is recommended.	Prevents skin contact which can cause severe burns.[2][8][9]
Body	Chemical-resistant disposable coveralls or a lab coat with long sleeves and a closed front.	Protects skin from accidental contact and contamination.[4][8]
Respiratory	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced. A type P3 (EN 143) or ABEK (EN14387) respirator filter is recommended.	Protects against inhalation of dust or vapors, which can cause respiratory tract irritation.[2][8][10]

Operational Plan for Safe Handling

A systematic approach to handling **2,6-Difluorobenzyl chloride** is crucial for minimizing risk.

Step-by-Step Handling Protocol:

- Preparation:
 - Ensure a safety shower and eyewash station are readily accessible and have been recently tested.[11]
 - Work in a well-ventilated area, preferably within a chemical fume hood.[4][11]
 - Assemble all necessary equipment and reagents before handling the chemical.

- Don the appropriate PPE as specified in the table above.
- Handling:
 - Avoid direct contact with the skin, eyes, and clothing.[4]
 - Do not breathe dust or vapors.[6][8]
 - Use non-sparking tools to prevent ignition sources.[4]
 - Keep the container tightly closed when not in use.[4][8]
- Post-Handling:
 - Wash hands thoroughly with soap and water after handling, even if gloves were worn.[4][6]
 - Decontaminate the work area and any equipment used.
 - Remove and dispose of contaminated PPE properly. Contaminated clothing should be washed before reuse.[4]

Emergency Procedures

Immediate and appropriate action is vital in the event of an emergency.

Emergency	First Aid and Response Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do so. Continue rinsing. Seek immediate medical attention. [4] [5] [8]
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected skin area with large amounts of water for at least 15 minutes. Seek immediate medical attention. [5] [8]
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention. [5] [8]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [4] [5] [8]
Spill	Evacuate the area. Wear appropriate PPE. For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable, labeled container for disposal. Prevent the chemical from entering drains. [8]

Storage and Disposal Plan

Proper storage and disposal are critical for safety and environmental protection.

Storage:

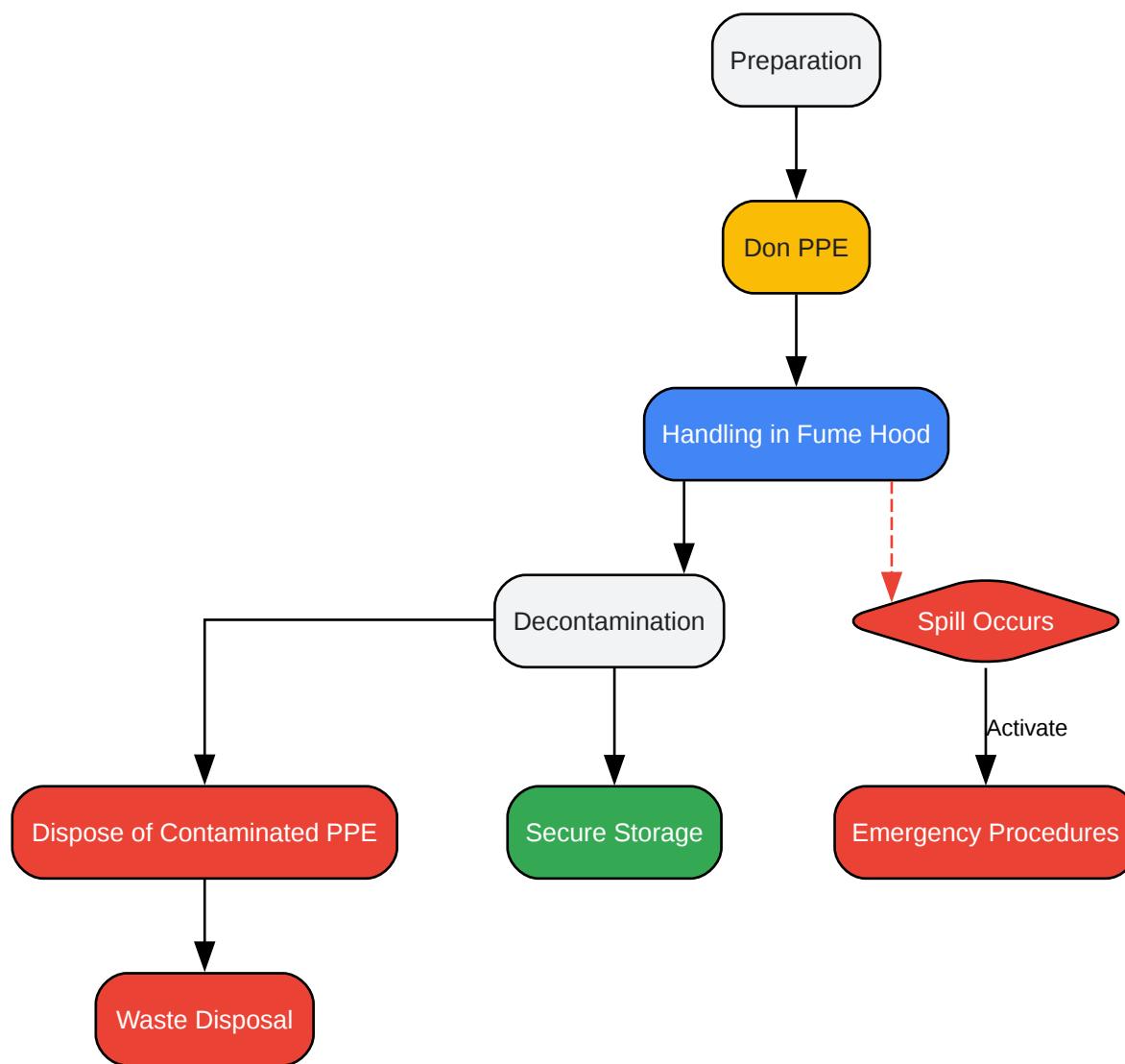
- Store in a dry, cool, and well-ventilated area.[\[4\]](#)[\[8\]](#)
- Keep the container tightly closed and in a corrosive-resistant container.[\[6\]](#)[\[7\]](#)[\[8\]](#)

- Store locked up and away from incompatible materials such as strong oxidizing agents.[4][7]
[8]

Disposal:

- Dispose of waste in accordance with all applicable federal, state, and local regulations.[4][8]
- Do not dispose of down the drain.[8]
- Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste and consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[8]

Workflow for Handling 2,6-Difluorobenzyl Chloride



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Caption: Safe handling workflow for **2,6-Difluorobenzyl chloride**.

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